

Application Notes and Protocols: Catalytic Activity of Aluminum Phenoxide in Olefin Polymerization

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Compound of Interest

Compound Name: Aluminum phenoxide

Cat. No.: B078509

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Aluminum phenoxide compounds, particularly aluminum aryloxides derived from sterically hindered phenols, have been investigated in the context of olefin polymerization. While not typically employed as primary catalysts for olefin polymerization in the same vein as traditional Ziegler-Natta or metallocene catalysts, their role as cocatalysts or additives is of significant interest. Their primary function in this context is often related to the stabilization of the resulting polymer, with a key advantage being their compatibility with the polymerization process, avoiding the catalyst poisoning often observed with free phenolic antioxidants.

This document provides detailed application notes and protocols based on published research, focusing on the use of an aluminum aryloxide derived from a phenolic antioxidant in propylene polymerization using a supported Ziegler-Natta catalyst system.

Application Note 1: In-Situ Stabilization of Polypropylene using Aluminum Aryloxide

Background:

The direct addition of phenolic antioxidants to the polymerization reactor can lead to a decrease in catalyst activity and affect the properties of the resulting polymer. A novel approach involves the conversion of the phenolic antioxidant into its aluminum aryloxy derivative before introduction into the polymerization system. This "masking" of the phenolic hydroxyl group prevents interference with the active sites of the Ziegler-Natta catalyst.

A study by Kawamoto et al. demonstrated that an aluminum aryloxy, prepared from the reaction of 3-(3,5-di-*t*-butyl-4-hydroxyphenyl)-*N*-octadecylpropionamide (a phenolic antioxidant) with triethylaluminum, can be used effectively for in-situ stabilization of polypropylene during Ziegler-Natta catalyzed polymerization.^[1] The resulting aluminum aryloxy did not negatively impact the catalyst yield or the key polymer characteristics, such as molecular weight, polydispersity, and stereoregularity, when compared to a control polymerization without any additives.^[1] In contrast, the direct addition of the phenolic antioxidant led to a decrease in catalyst yield.^[1]

Key Advantages:

- **Avoidance of Catalyst Deactivation:** The aluminum aryloxy does not poison the Ziegler-Natta catalyst, leading to consistent catalyst yields.^[1]
- **In-Situ Stabilization:** The stabilizer is incorporated into the polymer matrix during polymerization, ensuring uniform distribution.
- **Comparable Polymer Properties:** The use of the aluminum aryloxy results in polypropylene with molecular weight, polydispersity, and stereoregularity comparable to polymers produced without the additive.^[1]
- **Enhanced Thermal Stability:** Polypropylene produced in the presence of the aluminum aryloxy exhibits excellent stability against oxidation.^[1]

Data Presentation

The following tables summarize the quantitative data from propylene polymerization experiments conducted with a MgCl_2 -supported TiCl_4 catalyst, triethylaluminum (TEA) as a cocatalyst, and dicyclopentylmethoxysilane (DCPDMS) as an external donor. The experiments compare a control, the addition of a phenolic antioxidant (AO), and the addition of its corresponding aluminum aryloxy (Al-AO).

Table 1: Effect of Phenolic Antioxidant and Aluminum Aryloxiide on Propylene Polymerization Catalyst Yield[1]

Additive	Concentration (ppm)	Catalyst Yield (kg-PP/g-cat)
None (Control)	-	35.5
Phenolic Antioxidant (AO)	500	30.1
Aluminum Aryloxiide (Al-AO)	500	35.1

Table 2: Properties of Polypropylene Produced in the Presence of Phenolic Antioxidant and Aluminum Aryloxiide[1]

Additive	MFR (g/10 min)	Mw (x 10 ⁵)	Mw/Mn	mmmm (meso pentad fraction)
None (Control)	2.8	4.1	5.5	0.97
Phenolic Antioxidant (AO)	3.5	3.8	5.3	0.97
Aluminum Aryloxiide (Al-AO)	2.9	4.0	5.4	0.97

Experimental Protocols

Protocol 1: Synthesis of Aluminum Aryloxiide from a Phenolic Antioxidant

This protocol describes the synthesis of the aluminum aryloxiide from 3-(3,5-di-t-butyl-4-hydroxyphenyl)-N-octadecylpropionamide and triethylaluminum.[1]

Materials:

- 3-(3,5-di-t-butyl-4-hydroxyphenyl)-N-octadecylpropionamide (phenolic antioxidant, AO)

- Triethylaluminum (TEA)
- Anhydrous heptane
- Schlenk flask and line
- Magnetic stirrer

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), dissolve the phenolic antioxidant in anhydrous heptane in a Schlenk flask to a desired concentration (e.g., 10 g/L).
- While stirring, slowly add an equimolar amount of triethylaluminum to the antioxidant solution at room temperature.
- Allow the reaction to proceed for 1 hour at room temperature. The evolution of ethane gas will be observed as the reaction progresses.
- The resulting solution of the aluminum aryloxide in heptane is ready for use in the polymerization reaction.

Protocol 2: Propylene Polymerization with in-situ Stabilization by Aluminum Aryloxide

This protocol details the slurry polymerization of propylene using a Ziegler-Natta catalyst in the presence of the synthesized aluminum aryloxide.^[1]

Materials:

- Supported Ziegler-Natta catalyst (e.g., $\text{MgCl}_2/\text{TiCl}_4$ /Di-iso-butyl phthalate)
- Triethylaluminum (TEA)
- Dicyclopentyldimethoxysilane (DCPDMS) as an external donor
- Aluminum aryloxide solution in heptane (from Protocol 1)

- Anhydrous heptane
- Propylene monomer
- Hydrogen gas (for molecular weight control)
- Jacketed stainless-steel autoclave reactor equipped with a mechanical stirrer

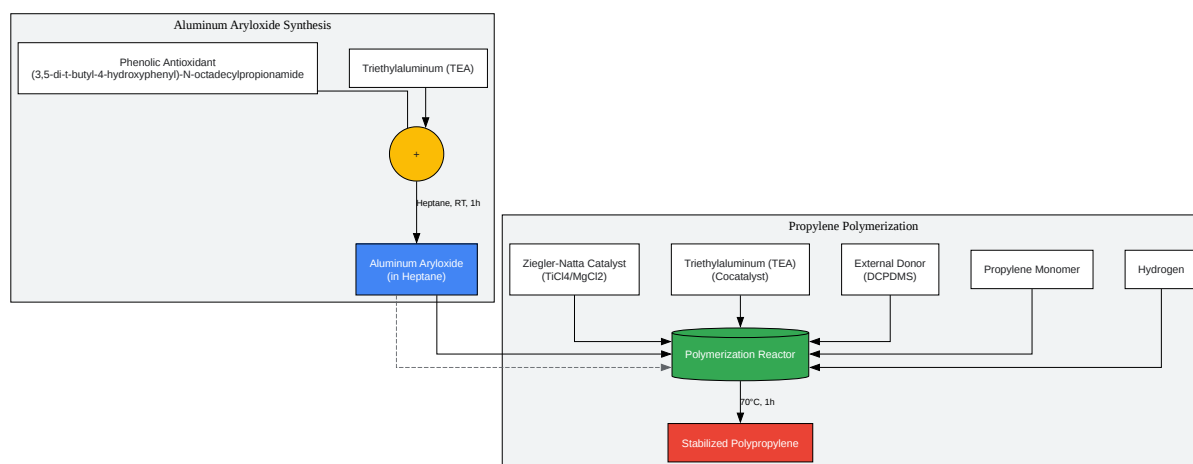
Procedure:

- Thoroughly dry and purge the autoclave reactor with nitrogen.
- Introduce anhydrous heptane (e.g., 1 L) into the reactor.
- Add the desired amount of triethylaluminum to the heptane.
- Add the external donor (DCPDMS) to the reactor.
- Introduce the synthesized aluminum aryloxide solution into the reactor.
- Add the solid Ziegler-Natta catalyst to the reactor.
- Introduce hydrogen gas to the desired partial pressure.
- Pressurize the reactor with propylene to the desired total pressure (e.g., 0.7 MPa).
- Raise the temperature to the desired polymerization temperature (e.g., 70°C) and maintain it for the desired polymerization time (e.g., 1 hour), while continuously feeding propylene to maintain the pressure.
- After the polymerization is complete, vent the reactor and quench the reaction by adding methanol.
- Collect the polymer, wash it with a suitable solvent (e.g., heptane), and dry it in a vacuum oven.

Mandatory Visualization

Diagram 1: Synthesis and Application of Aluminum Aryloxyde in Propylene Polymerization

The following diagram illustrates the workflow for the synthesis of the aluminum aryloxyde and its subsequent application in the in-situ stabilization of polypropylene during Ziegler-Natta polymerization.



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Caption: Workflow for aluminum aryloxide synthesis and its use in polymerization.

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References

- 1. researchgate.net [researchgate.net]
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